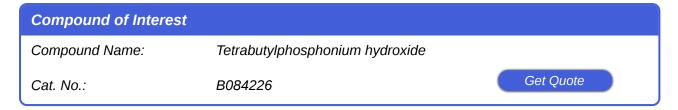


An In-depth Technical Guide to Tetrabutylphosphonium Hydroxide (CAS: 14518-69-5)

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrabutylphosphonium hydroxide (TBPH), a quaternary phosphonium salt with the CAS number 14518-69-5, is a versatile and powerful reagent in modern organic synthesis and various industrial applications. This technical guide provides a comprehensive overview of its core properties, applications, and handling procedures. Particular emphasis is placed on its role as a phase-transfer catalyst, a strong organic base, and its utility in the synthesis of polymers and active pharmaceutical ingredients (APIs). Detailed experimental protocols for representative reactions and visualizations of key mechanisms are included to facilitate its practical application in research and development.

Physicochemical and Safety Data

Tetrabutylphosphonium hydroxide is typically supplied as a 40% aqueous solution. It is a colorless to pale yellow liquid with a high affinity for polar solvents.[1] The key physicochemical and safety data are summarized in the tables below.

Table 1: Physicochemical Properties of Tetrabutylphosphonium Hydroxide



Property	Value
CAS Number	14518-69-5[1][2]
Molecular Formula	C16H37OP[1]
Molecular Weight	276.44 g/mol [1]
Appearance	Colorless to pale yellow liquid[1]
Density	0.989 g/mL at 25 °C
Melting Point	15 °C / 59 °F[2]
Solubility	Miscible with water[3]
Refractive Index	n20/D 1.412

Table 2: Safety and Hazard Information

Hazard	Description
GHS Pictogram	
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage[4]
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician.
Storage	Store in a well-ventilated place. Keep container tightly closed.[4]

Core Applications in Research and Development



Tetrabutylphosphonium hydroxide's unique combination of strong basicity and phase-transfer capabilities makes it an invaluable tool in a wide range of chemical transformations.

Phase-Transfer Catalysis

As a phase-transfer catalyst (PTC), TBPH facilitates reactions between reactants located in immiscible phases (e.g., an aqueous phase and an organic phase). The lipophilic tetrabutylphosphonium cation pairs with the reactive anion (in this case, hydroxide or another anion generated in situ) and transports it into the organic phase where the reaction with the organic substrate occurs. This mechanism overcomes the insolubility barrier, leading to faster reaction rates, milder reaction conditions, and often improved yields and selectivities.

Common applications of TBPH as a phase-transfer catalyst include:

- O-Alkylation of Phenols and Alcohols: A classic example where the hydroxide ion acts as a base to deprotonate the phenol in the aqueous phase, and the resulting phenoxide ion is transferred to the organic phase for alkylation.
- C-Alkylation: Facilitating the alkylation of active methylene compounds.
- Nucleophilic Substitution Reactions: Promoting reactions involving various nucleophiles.
- Polymerization Reactions: Catalyzing the ring-opening polymerization of organosiloxanes.[5]

Strong Organic Base

The hydroxide ion associated with the tetrabutylphosphonium cation makes TBPH a strong base in both aqueous and organic media. This property is exploited in various base-catalyzed reactions, including:

- Deprotonation Reactions: Its ability to deprotonate a wide range of acidic protons is fundamental to many synthetic transformations.
- Elimination Reactions: Promoting the formation of alkenes from alkyl halides.
- Condensation Reactions: Catalyzing aldol and similar condensation reactions.

Role in Drug Development and API Synthesis



In the pharmaceutical industry, TBPH is utilized in the synthesis of complex organic molecules and active pharmaceutical ingredients. Its ability to promote reactions under mild conditions is particularly advantageous when dealing with sensitive functional groups often present in drug candidates. It is also used in the preparation of ionic liquids from poorly water-soluble acidic APIs, potentially improving their physicochemical properties.

Experimental Protocols

The following protocols are provided as a general guide and may require optimization for specific substrates and scales.

General Protocol for Phase-Transfer Catalyzed O-Alkylation of a Phenol

This protocol describes a typical procedure for the etherification of a phenol using an alkyl halide under phase-transfer conditions with **Tetrabutylphosphonium hydroxide**.

Materials:

- · Phenol derivative
- Alkyl halide
- **Tetrabutylphosphonium hydroxide** (40% in water)
- Toluene (or another suitable water-immiscible organic solvent)
- Deionized water
- Sodium hydroxide (optional, for generating the phenoxide)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask equipped with a magnetic stirrer and reflux condenser
- Separatory funnel



Rotary evaporator

Procedure:

- Reaction Setup: To a round-bottom flask, add the phenol derivative (1.0 eq), toluene (sufficient to dissolve the phenol), and the alkyl halide (1.1 1.5 eq).
- Aqueous Phase Preparation: In a separate beaker, prepare an aqueous solution of sodium hydroxide (if used) or simply use deionized water.
- Catalyst Addition: Add the **Tetrabutylphosphonium hydroxide** solution (typically 1-10 mol%) to the reaction flask.
- Reaction: Vigorously stir the biphasic mixture and heat to the desired temperature (e.g., 50-100 °C). The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Transfer the
 mixture to a separatory funnel and add deionized water.
- Extraction: Separate the organic layer. Wash the organic layer sequentially with deionized water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.
- Purification: The crude product can be further purified by column chromatography, distillation, or recrystallization as needed.

Protocol for the Polymerization of Octamethylcyclotetrasiloxane (D₄)

This protocol is adapted from a patented procedure for the synthesis of organopolysiloxane gum.

Materials:



- Octamethylcyclotetrasiloxane (D₄)
- Tetrabutylphosphonium hydroxide (as a siloxanolate complex or aqueous solution)
- Reactor equipped with a mechanical stirrer and vacuum line

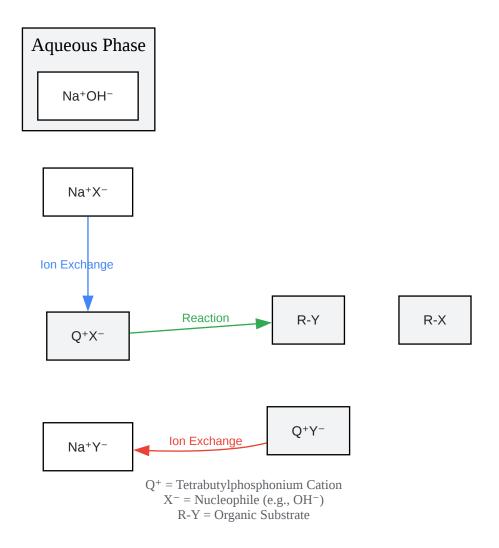
Procedure:

- Charging the Reactor: Charge the reactor with octamethylcyclotetrasiloxane.
- Heating and Degassing: Heat the D₄ to approximately 110 °C under a reduced pressure (e.g., 200 mmHg) to remove any residual water.
- Catalyst Addition: Add a catalytic amount of the Tetrabutylphosphonium hydroxide preparation (e.g., 0.01% by weight).
- Polymerization: Maintain the reaction mixture at the elevated temperature and reduced pressure. The polymerization will proceed, leading to an increase in viscosity.
- Catalyst Deactivation: After the desired molecular weight is achieved, the catalyst can be deactivated by neutralization with a weak acid or by thermal decomposition at a higher temperature (e.g., 150-180 °C).
- Stripping: Remove any low molecular weight volatile compounds by distillation under high vacuum.
- Product Isolation: The resulting high molecular weight organopolysiloxane gum is then cooled and collected.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the fundamental mechanism of phase-transfer catalysis and a typical experimental workflow for a catalyzed reaction.

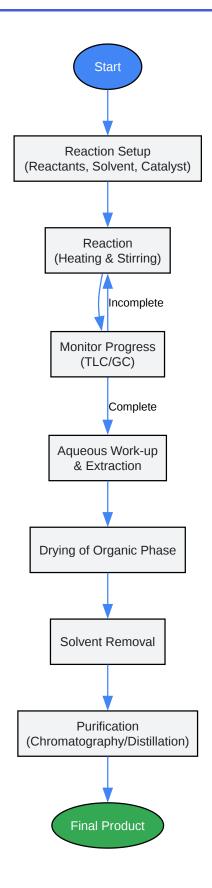




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Caption: Mechanism of Phase-Transfer Catalysis.





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Caption: General Experimental Workflow.



Conclusion

Tetrabutylphosphonium hydroxide is a powerful and versatile reagent with significant applications in both academic research and industrial chemical synthesis. Its efficacy as a phase-transfer catalyst and a strong organic base allows for the efficient execution of a wide variety of organic transformations. For researchers and drug development professionals, a thorough understanding of its properties, handling requirements, and reaction mechanisms is crucial for its safe and effective implementation in the laboratory and beyond. The information and protocols provided in this guide serve as a foundational resource for harnessing the full potential of this remarkable compound.

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